2-(Butoxymethyl)furan: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*2-(Butoxymethyl)furan*
CAS No.:	*56920-82-2*
Cat. No.:	*B1265604*

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CAS Number: 56920-82-2 Molecular Formula: $C_9H_{14}O_2$ Molecular Weight: 154.21 g/mol

This technical guide provides an in-depth overview of **2-(butoxymethyl)furan**, also known as furfuryl butyl ether. It is intended for researchers, scientists, and professionals in the fields of organic synthesis, materials science, and drug development. This document will cover the synthesis, chemical properties, reactivity, potential applications, and safety considerations of this furan derivative, supported by established chemical principles and relevant literature.

Introduction to 2-(Butoxymethyl)furan

2-(Butoxymethyl)furan is a heterocyclic organic compound featuring a furan ring substituted at the 2-position with a butoxymethyl group. The furan moiety, a five-membered aromatic heterocycle containing an oxygen atom, is a key structural motif in a vast array of natural products, pharmaceuticals, and industrial chemicals.[1][2] The presence of the ether linkage and the butyl group influences the compound's polarity, solubility, and reactivity, making it a subject of interest for various chemical applications.

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The furan ring itself is an electron-rich aromatic system, which makes it significantly more reactive than benzene in electrophilic substitution reactions.[3] This inherent reactivity, combined with the potential for modification at the ether linkage, makes **2-(butoxymethyl)furan** a versatile building block in organic synthesis.

Physicochemical Properties

A summary of the known physical and chemical properties of **2-(butoxymethyl)furan** is presented in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	56920-82-2	[4]
Molecular Formula	$C_9H_{14}O_2$	[4]
Molecular Weight	154.21 g/mol	[4]
Boiling Point	197 °C (estimated)	Chemical Supplier Data
Density	0.958 g/mL	Chemical Supplier Data
Flash Point	75 °C	Chemical Supplier Data
Appearance	Colorless liquid (expected)	General knowledge
Solubility	Soluble in common organic solvents	General knowledge

Synthesis of 2-(Butoxymethyl)furan

The most probable and widely applicable method for the synthesis of **2-(butoxymethyl)furan** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this specific case, the sodium salt of furfuryl alcohol (sodium furfuryloxide) would react with a butyl halide, such as 1-bromobutane or 1-chlorobutane.

Reaction Principle: Williamson Ether Synthesis

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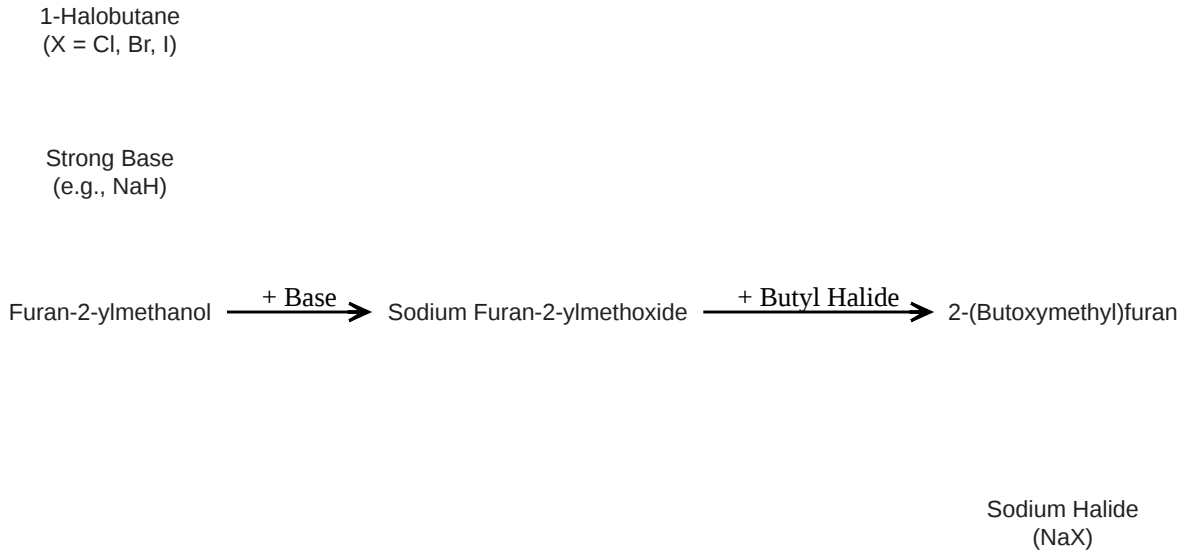
The Williamson ether synthesis is a robust and versatile method for preparing both symmetrical and unsymmetrical ethers. The reaction proceeds via an S_n2 mechanism, where the alkoxide ion acts as the nucleophile and attacks the electrophilic carbon of the alkyl halide, displacing the halide leaving group. For a successful S_n2 reaction, primary alkyl halides are preferred to minimize competing elimination reactions.

The overall transformation can be depicted as follows:



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Caption: General workflow for the synthesis of **2-(butoxymethyl)furan**.

Detailed Experimental Protocol (Representative)

The following is a representative experimental protocol for the synthesis of **2-(butoxymethyl)furan** based on the Williamson ether synthesis. This protocol is provided for illustrative purposes and may require optimization for specific laboratory conditions.

Materials:

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- Furfuryl alcohol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- 1-Bromobutane
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: Under an inert atmosphere (e.g., nitrogen or argon), add anhydrous THF to a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- Alkoxide Formation: Carefully add sodium hydride (1.2 equivalents) to the stirred THF. Cool the suspension to 0 °C using an ice bath.
- Slowly add furfuryl alcohol (1.0 equivalent) dropwise to the NaH suspension via the dropping funnel. After the addition is complete, allow the mixture to warm to room temperature and stir for 1-2 hours, or until hydrogen gas evolution ceases. This indicates the formation of the sodium furfuryloxide.
- Etherification: Cool the reaction mixture back to 0 °C. Add 1-bromobutane (1.1 equivalents) dropwise. After the addition, allow the reaction to warm to room temperature and then heat to reflux.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material (furfuryl alcohol) is consumed.
- Work-up: Cool the reaction mixture to room temperature. Carefully quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.

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- Transfer the mixture to a separatory funnel and extract with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with water and then with brine.
- Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by vacuum distillation to obtain pure **2-(butoxymethyl)furan**.

Chemical Reactivity

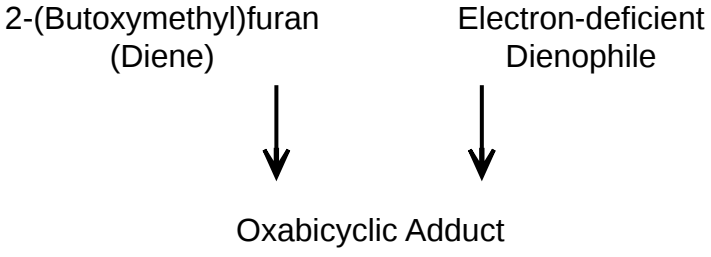
The reactivity of **2-(butoxymethyl)furan** is primarily governed by the furan ring, which exhibits a dual character of an aromatic compound and a conjugated diene.

Electrophilic Aromatic Substitution

The furan ring is highly activated towards electrophilic attack due to the electron-donating effect of the oxygen atom.[3] Electrophilic substitution reactions, such as halogenation, nitration, and acylation, are expected to occur preferentially at the C5 position (the other α-position) due to the directing effect of the existing substituent at C2. However, the high reactivity of the furan ring can often lead to polysubstitution and polymerization under harsh reaction conditions.

Diels-Alder Reaction

The reduced aromaticity of furan compared to benzene allows it to participate as a diene in [4+2] cycloaddition reactions with electron-deficient dienophiles. This reaction is a powerful tool for the synthesis of complex polycyclic compounds. The butoxymethyl substituent at the 2-position may influence the stereoselectivity of the cycloaddition.



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Caption: Diels-Alder reaction of **2-(butoxymethyl)furan**.

Ring Opening

Under strongly acidic conditions, the furan ring is susceptible to protonation, which disrupts its aromaticity and can lead to ring-opening reactions, typically forming 1,4-dicarbonyl compounds. The ether linkage in **2-(butoxymethyl)furan** may also be cleaved under strongly acidic conditions.

Potential Applications

While specific applications for **2-(butoxymethyl)furan** are not extensively documented, its structural features suggest potential uses in several areas, drawing parallels with other furan derivatives.

Biofuels and Fuel Additives

Furanic ethers, such as 2,5-bis(alkoxymethyl)furans, are being investigated as promising biofuel candidates and fuel additives.[5][6] **2-(Butoxymethyl)furan** shares structural similarities with these compounds and could potentially be explored for similar applications, leveraging its bio-based origin from furfural.

Pharmaceutical and Agrochemical Synthesis

The furan scaffold is a privileged structure in medicinal chemistry, appearing in numerous drugs with a wide range of biological activities, including antibacterial, antifungal, anti-inflammatory, and anticancer properties.[1][2][7][8] **2-(Butoxymethyl)furan** can serve as a versatile intermediate for the synthesis of more complex, biologically active molecules. Its lipophilic butyl group could be advantageous for modulating the pharmacokinetic properties of drug candidates. Similarly, furan derivatives have been widely applied as fungicides and nematicides in the agrochemical industry.[9]

Polymer Science and Materials

Furfuryl alcohol, a precursor to **2-(butoxymethyl)furan**, is used in the production of furan resins.[10] The ether derivative could potentially be used as a reactive diluent or modifier in

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polymer formulations to tailor their properties.

Safety and Toxicology

There is limited specific toxicological data available for **2-(butoxymethyl)furan**. The product is not currently classified under major regulatory frameworks.[11] However, it is prudent to handle the compound with care, following standard laboratory safety procedures.

Furan itself is known to be hepatotoxic and carcinogenic in animal studies, with its toxicity mediated by a reactive metabolite. While the butoxymethyl substituent may alter the metabolic profile and toxicity of the molecule, caution is advised. It is recommended to handle **2-(butoxymethyl)furan** in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

2-(Butoxymethyl)furan is a furan derivative with potential applications in various fields of chemistry. Its synthesis is readily achievable through established methods like the Williamson ether synthesis. The reactivity of the furan ring offers numerous possibilities for further functionalization, making it a valuable building block for the synthesis of more complex molecules with potential applications as biofuels, pharmaceuticals, and advanced materials. Further research is needed to fully elucidate its specific properties, applications, and toxicological profile.

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